

Analysis of Pigment Yellow 155 in different polymer matrices like PVC and HDPE

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Compound of Interest		
Compound Name:	Pigment Yellow 155	
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Performance Showdown: Pigment Yellow 155 in PVC and HDPE Matrices

A comprehensive analysis of **Pigment Yellow 155**, a high-performance organic pigment, reveals distinct performance characteristics when incorporated into two common polymer matrices: Polyvinyl Chloride (PVC) and High-Density Polyethylene (HDPE). This guide provides a comparative analysis of its thermal stability, lightfastness, and migration resistance, supported by experimental data and standardized testing protocols, to aid researchers and material scientists in formulation and application decisions.

Pigment Yellow 155 (C.I. Name: P.Y. 155) is a disazo-based organic pigment known for its brilliant greenish-yellow shade, high tinting strength, and good overall fastness properties.[1][2] Its application spans across various plastics, including polyolefins and PVC.[1][3] However, its performance is significantly influenced by the polymer matrix in which it is dispersed. This guide delves into a detailed comparison of its behavior in flexible PVC and HDPE, two polymers with distinct chemical structures and processing parameters.[4][5]

Comparative Performance Analysis

The efficacy of a pigment in a polymer system is determined by several key performance indicators. Below is a summary of **Pigment Yellow 155**'s performance in flexible PVC and HDPE based on available data.



Performance Property	Polymer Matrix	Test Parameter	Result
Thermal Stability	Flexible PVC	Processing Temperature	~180°C[1][2][6]
HDPE	Processing Temperature	Up to 280°C[1][6][7]	
Lightfastness	Flexible PVC	Full Shade (0.1% pigment)	8[8][9]
Reduction (0.1% pigment, 0.5% TiO ₂)	7-8[8][9]		
HDPE	Full Shade (0.18% pigment)	8[8][9]	
1/3 SD (0.18% pigment, 1.0% TiO ₂)	7-8[8]		
Migration Resistance	Flexible PVC	-	Not Recommended due to migration[8][9]
HDPE	-	Excellent[9]	
Tinting Strength	Flexible PVC	Concentration for 1/3 SD (with 5% TiO ₂)	0.609%[8]
HDPE	Concentration for 1/3 SD (with 1% TiO ₂)	0.19%[8]	

Note: Lightfastness is rated on the Blue Wool Scale from 1 to 8, where 8 indicates the highest fastness.

Key Observations:

Thermal Stability: Pigment Yellow 155 exhibits significantly higher heat resistance in HDPE, withstanding temperatures up to 280°C.[7] In flexible PVC, its thermal stability is limited to around 180°C.[1][2][6] This difference is critical for processing, as HDPE generally requires higher processing temperatures than flexible PVC.[4]



- Lightfastness: The pigment demonstrates excellent lightfastness in both polymer matrices, with a rating of 8 in full shade.[8][9] This makes it suitable for applications where color stability upon exposure to light is crucial.
- Migration Resistance: A notable difference is observed in migration resistance. While it
 shows excellent resistance to migration in HDPE, it is not recommended for use in flexible
 PVC due to its tendency to migrate.[8][9] This is a critical consideration for applications
 where the colored article may come into contact with other materials.
- Tinting Strength: Pigment Yellow 155 shows a higher tinting strength in HDPE, requiring a lower concentration to achieve the same color depth (1/3 Standard Depth) compared to flexible PVC.[8]

Alternative Yellow Pigments

For applications where **Pigment Yellow 155** may not be suitable, particularly in flexible PVC due to migration issues, several alternative yellow pigments are available. These include:

- Inorganic Pigments:
 - Iron Oxides (e.g., C.I. Pigment Yellow 42): Offer good opacity and durability at a lower cost, but with duller shades.[10]
 - Zinc Ferrite (e.g., C.I. Pigment Yellow 119): Provides a brighter yellow shade than iron oxides with better heat stability.[10]
- Organic Pigments:
 - Azo/Metal Azo Pigments (e.g., C.I. Pigment Yellow 62, 183, 191): Offer good to excellent heat stability and lightfastness.[10]
 - Benzimidazolone Pigments (e.g., C.I. Pigment Yellow 180, 181): Known for their high performance, particularly in demanding applications.[10]
 - Quinophthalone Pigments (e.g., C.I. Pigment Yellow 138): A go-to pigment for greenshade yellows with good heat stability and lightfastness.[10]



The selection of an alternative pigment should be based on a thorough evaluation of its performance properties in the specific polymer and application.

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies. The following are detailed protocols for key experiments:

Thermal Stability Assessment

Objective: To determine the maximum processing temperature a pigment can withstand in a specific polymer without significant color change.

Methodology (based on ISO 12877-2):

- Prepare a series of colored polymer samples (e.g., injection molded plaques) at various temperatures.
- The pigment is incorporated into the polymer at a specified concentration.
- Each sample is processed at a different temperature, typically in increments of 10-20°C.
- The color of each processed sample is then compared to a standard sample processed at a low temperature.
- The heat resistance is reported as the highest temperature at which the color difference (ΔE*) remains within an acceptable range, often assessed using the ISO 105 A02 Grey Scale for assessing color change.[9]

Lightfastness Testing

Objective: To evaluate the resistance of a colored material to fading upon exposure to a standardized light source.

Methodology (based on ISO 4892-2 or ISO 105 B02):

Expose the colored polymer samples to a Xenon arc lamp, which simulates natural sunlight.
 [9]



- Simultaneously, expose a set of Blue Wool standards (rated 1 to 8) to the same light source.
- Periodically assess the fading of the test samples against the fading of the Blue Wool standards.
- The lightfastness rating is determined by the Blue Wool standard that shows a similar degree of fading as the test sample.[9]

Migration Resistance Test

Objective: To determine the tendency of a pigment to migrate from a colored polymer to an uncolored material in contact.

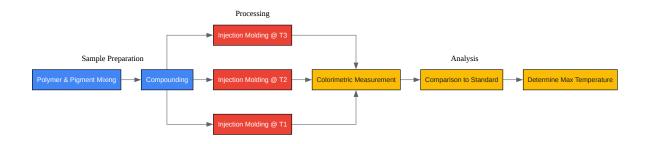
Methodology (based on DIN 53775):

- Place the colored polymer test sheet in direct contact with a white, flexible PVC contact sheet.[9]
- Apply a specified pressure and temperature for a set period.
- After the test period, assess the staining of the white PVC contact sheet.
- The degree of migration is rated using the ISO 105 A03 Grey Scale for staining, where a rating of 5 indicates no migration.[9]

Visualizing the Workflow

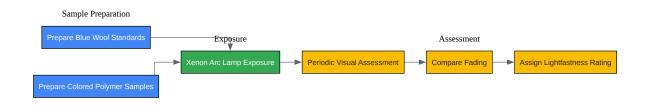
The following diagrams illustrate the experimental workflows for evaluating pigment performance in polymer matrices.





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Caption: Workflow for Thermal Stability Testing of Pigments in Polymers.







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